

Compound Identification and Core Physicochemical Properties

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Compound of Interest

Compound Name: 5-Amino-2,4-dimethylbenzonitrile

CAS No.: 72917-37-4; 856789-54-3

Cat. No.: B2854636

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The fundamental identity and characteristics of a chemical compound are paramount for its application in any research or synthetic context. The molecular weight, derived from its atomic composition, is a cornerstone of this identity, dictating stoichiometric calculations for chemical reactions.

The molecular formula for **5-Amino-2,4-dimethylbenzonitrile** is $C_9H_{10}N_2$. The molecular weight is calculated based on the atomic weights of its constituent atoms:

- Carbon (C): $9 \times 12.011 \text{ u} = 108.099 \text{ u}$
- Hydrogen (H): $10 \times 1.008 \text{ u} = 10.080 \text{ u}$
- Nitrogen (N): $2 \times 14.007 \text{ u} = 28.014 \text{ u}$
- Average Molecular Weight: 146.193 g/mol

This value is consistent with data from chemical suppliers.^[1] For high-resolution mass spectrometry, the monoisotopic mass is the more relevant value.

Table 1: Core Properties of **5-Amino-2,4-dimethylbenzonitrile**

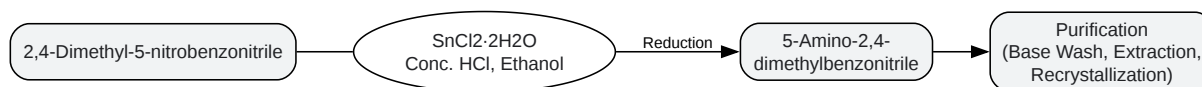
Property	Value	Source / Comment
IUPAC Name	5-Amino-2,4-dimethylbenzonitrile	N/A
CAS Number	856789-54-3	[1]
Molecular Formula	C ₉ H ₁₀ N ₂	[1]
Molecular Weight	146.19 g/mol	[1][2][3]
Monoisotopic Mass	146.08440 u	Calculated
SMILES	<chem>N#CC1=CC(N)=C(C)C=C1C</chem>	[1]
Appearance	Solid (Predicted)	Based on analogues[4]
Solubility	Soluble in polar organic solvents (Predicted)	Based on analogues[5]

Proposed Synthesis and Purification Workflow

While specific literature detailing the synthesis of **5-Amino-2,4-dimethylbenzonitrile** is scarce, a reliable synthetic route can be proposed based on well-established transformations in organic chemistry. A highly plausible approach involves the reduction of a nitro-substituted precursor, 2,4-dimethyl-5-nitrobenzonitrile.

Proposed Synthetic Pathway: Reduction of a Nitro Precursor

The most direct pathway involves the chemical reduction of 2,4-dimethyl-5-nitrobenzonitrile. This transformation is a cornerstone of aromatic chemistry, converting an electron-withdrawing nitro group into an electron-donating amino group. Common reducing agents for this purpose include tin(II) chloride (SnCl₂) in hydrochloric acid, catalytic hydrogenation (e.g., H₂ over Pd/C), or iron powder in acidic medium. The tin(II) chloride method is often preferred in a laboratory setting for its efficiency and reliability.



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Caption: Proposed workflow for the synthesis of **5-Amino-2,4-dimethylbenzonitrile**.

Step-by-Step Experimental Protocol (Predictive)

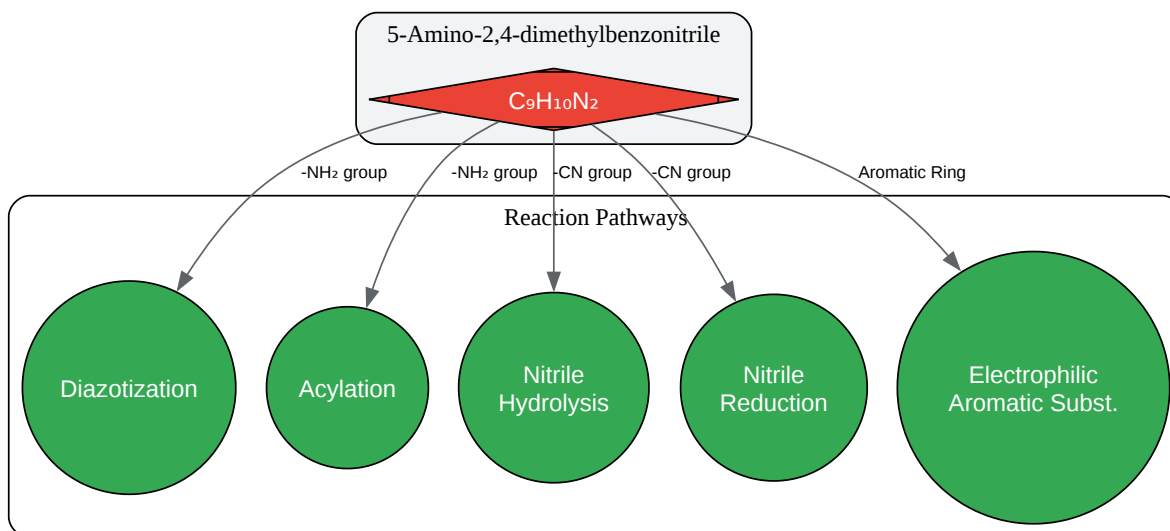
This protocol is a predictive methodology based on standard procedures for nitro group reduction.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, suspend the starting material, 2,4-dimethyl-5-nitrobenzonitrile (1.0 eq), in ethanol.
- **Reagent Addition:** Add a solution of tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$, ~4-5 eq) in concentrated hydrochloric acid to the flask. The addition may be exothermic and should be done cautiously.
- **Reaction Execution:** Heat the reaction mixture to reflux (typically 70-80 °C) and maintain for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- **Work-up and Neutralization:** Cool the mixture to room temperature and carefully neutralize the excess acid by slowly adding a saturated aqueous solution of sodium bicarbonate or a concentrated sodium hydroxide solution until the pH is basic (~8-9). This step must be performed in an ice bath as it is highly exothermic. A precipitate of tin salts will form.
- **Extraction:** Filter the mixture to remove the inorganic tin salts. Extract the aqueous filtrate multiple times with an organic solvent such as ethyl acetate.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The resulting crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure **5-Amino-2,4-dimethylbenzonitrile**.

Chemical Reactivity and Mechanistic Insights

The chemical utility of **5-Amino-2,4-dimethylbenzonitrile** is derived from the distinct reactivity of its three key components: the primary amino group, the nitrile group, and the substituted aromatic ring.[4]

- **Amino Group (-NH₂):** As a primary aromatic amine, this group is nucleophilic and basic. It is the primary site for reactions such as acylation (to form amides), alkylation, and diazotization.[4] Diazotization with nitrous acid (HNO₂) at low temperatures yields a diazonium salt, an exceptionally versatile intermediate that can be converted into a wide array of functional groups (e.g., -OH, -X, -CN).[6]
- **Nitrile Group (-C≡N):** The nitrile group is electrophilic at the carbon atom. It can undergo hydrolysis under acidic or basic conditions to yield a carboxylic acid, or it can be reduced to a primary amine (aminomethyl group) using strong reducing agents like lithium aluminum hydride (LiAlH₄) or catalytic hydrogenation.[5]
- **Aromatic Ring:** The benzene ring is activated towards Electrophilic Aromatic Substitution (EAS) by the strong electron-donating amino group and the two weakly donating methyl groups. These groups direct incoming electrophiles primarily to the positions ortho and para to the amino group. The steric hindrance from the adjacent methyl group at position 4 may influence the regioselectivity of these reactions.



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Caption: Key reaction pathways available to **5-Amino-2,4-dimethylbenzonitrile**.

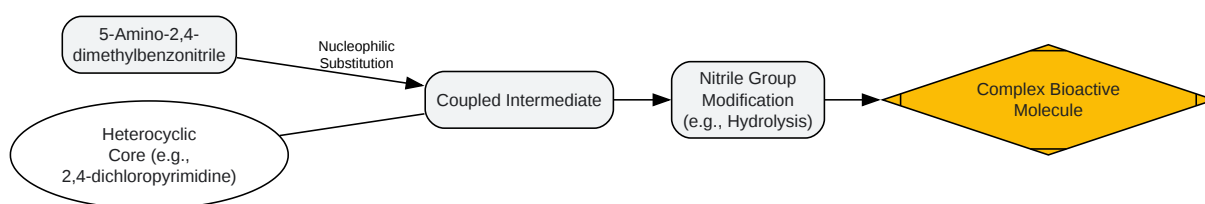
Applications in Research and Drug Development

Substituted aminobenzonitriles are valuable building blocks in the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.[5][7] While direct applications of **5-Amino-2,4-dimethylbenzonitrile** are not widely documented, its structure suggests significant potential as a synthetic intermediate.

Role as a Synthetic Intermediate

The compound serves as a scaffold onto which further chemical complexity can be built. For instance, the amino group can be used as an anchor point for coupling with other molecules. A common application for similar anilines is in the synthesis of kinase inhibitors, where the aniline nitrogen forms a crucial bond to a heterocyclic core.[8]

For example, in a hypothetical synthesis, the amino group could be coupled with a pyrimidine derivative, a common core in many FDA-approved drugs. This would be followed by modification of the nitrile group to introduce additional functionality, demonstrating the compound's utility in building drug-like molecules.



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Caption: Hypothetical pathway illustrating the use as a synthetic intermediate.

Analytical Characterization (Predictive)

Confirming the identity and purity of **5-Amino-2,4-dimethylbenzonitrile** requires standard analytical techniques. The expected spectral data can be predicted based on its structure.[9]

Table 2: Predicted Spectroscopic Data

Technique	Feature	Predicted Value / Observation	Assignment
¹ H NMR	Chemical Shift (δ)	~ 7.2 ppm (s, 1H)	Aromatic H (Position 6)
Chemical Shift (δ)	~ 6.5 ppm (s, 1H)	Aromatic H (Position 3)	
Chemical Shift (δ)	~ 3.8 ppm (br s, 2H)	-NH ₂ Protons	
Chemical Shift (δ)	~ 2.4 ppm (s, 3H)	Methyl Protons (Position 4)	
Chemical Shift (δ)	~ 2.2 ppm (s, 3H)	Methyl Protons (Position 2)	
¹³ C NMR	Chemical Shift (δ)	~ 150-155 ppm	C-NH ₂ (Position 5)
Chemical Shift (δ)	~ 140-145 ppm	C-CH ₃ (Position 4)	
Chemical Shift (δ)	~ 130-135 ppm	C-CH ₃ (Position 2)	
Chemical Shift (δ)	~ 118-122 ppm	-C≡N (Nitrile Carbon)	
Chemical Shift (δ)	~ 18-22 ppm	Methyl Carbons	
IR Spec.	Wavenumber (cm ⁻¹)	3450 - 3300 cm ⁻¹ (two bands)	N-H Asymmetric & Symmetric Stretching
Wavenumber (cm ⁻¹)	2230 - 2210 cm ⁻¹ (strong, sharp)	C≡N Nitrile Stretching	
Wavenumber (cm ⁻¹)	1620 - 1580 cm ⁻¹	N-H Bending / C=C Aromatic Stretching	
Mass Spec.	[M+H] ⁺	m/z 147.0917	Protonated Molecular Ion

Safety and Handling

As with all chemical reagents, **5-Amino-2,4-dimethylbenzotrile** should be handled with appropriate care in a well-ventilated fume hood. While specific toxicity data is unavailable,

compounds of this class (aromatic nitriles and anilines) should be considered hazardous.

- Hazard Classifications (Predicted): Likely classified as toxic if swallowed, in contact with skin, or if inhaled, based on analogues.[10] May cause skin and eye irritation.[11]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat. For handling larger quantities or fine powders, respiratory protection (e.g., N95 dust mask) is recommended.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

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